

In-Depth Technical Guide: 2,3-Dimethylbut-3-enal (CAS 80719-79-5)

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Compound of Interest

Compound Name: 2,3-Dimethylbut-3-enal

Cat. No.: B15313343

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Disclaimer: This document provides a summary of publicly available information on **2,3-Dimethylbut-3-enal** (CAS 80719-79-5). A comprehensive literature search revealed a significant lack of specific experimental data for this compound. The majority of the presented properties are computationally predicted, and no detailed experimental protocols for its synthesis or biological studies were found. Therefore, this guide outlines the available information and highlights areas where data is absent.

Compound Identification and Computed Properties

2,3-Dimethylbut-3-enal is an organic compound with the molecular formula C₆H₁₀O.^{[1][2]} It belongs to the class of unsaturated aldehydes.

Table 1: Compound Identification

Identifier	Value
CAS Number	80719-79-5
IUPAC Name	2,3-dimethylbut-3-enal ^[2]
Molecular Formula	C ₆ H ₁₀ O ^{[1][2]}
Molecular Weight	98.14 g/mol ^{[1][2]}
Canonical SMILES	CC(C=O)C(=C)C ^[2]
InChI Key	FULBADAVZOAHS-UHFFFAOYSA-N ^[2]

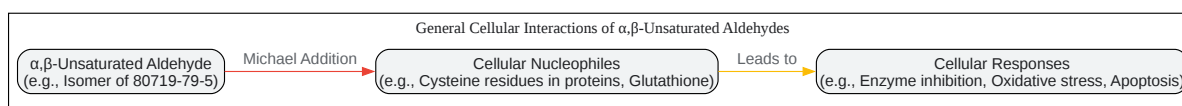
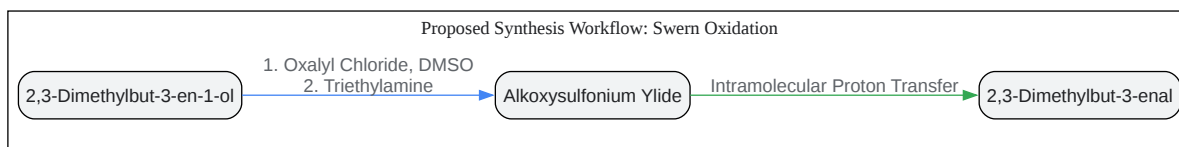
Table 2: Computed Physicochemical Properties

Property	Value	Source
XLogP3-AA	1.7	PubChem[2]
Hydrogen Bond Donor Count	0	PubChem[2]
Hydrogen Bond Acceptor Count	1	PubChem[2]
Rotatable Bond Count	2	PubChem[2]
Exact Mass	98.073164938 g/mol	PubChem[2]
Monoisotopic Mass	98.073164938 g/mol	PubChem[2]
Topological Polar Surface Area	17.1 Å ²	PubChem[2]
Heavy Atom Count	7	PubChem[2]
Complexity	84.2	PubChem[2]

Synthesis and Reactivity

Proposed Synthesis Route

No specific, experimentally validated synthesis protocol for **2,3-Dimethylbut-3-enal** has been found in the reviewed literature. However, a common method for the synthesis of aldehydes is the oxidation of primary alcohols. For the related compound, 3-methylbut-3-enal, Swern oxidation of 3-methylbut-3-en-1-ol is a known synthetic route.[3] A similar approach could hypothetically be employed for the synthesis of **2,3-Dimethylbut-3-enal** from its corresponding primary alcohol, 2,3-dimethylbut-3-en-1-ol.



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References

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